Monooctyl Succinate: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Monooctyl succinate*
CAS No.:	*74295-86-6*
Cat. No.:	*B3056798*

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This technical guide provides an in-depth overview of **monooctyl succinate**, a monoester of succinic acid, designed for researchers, scientists, and professionals in drug development. This document covers its chemical identity, physicochemical properties, synthesis protocols, and potential applications, with a focus on quantitative data and detailed methodologies.

Chemical Identity and Properties

Monooctyl succinate is an organic compound classified as a monoester, which finds applications as a surfactant and a potential fragrance releaser.[1]

CAS Number: 74295-86-6[2]

Table 1: Synonyms and Identifiers

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Type	Identifier
Systematic Name	Butanedioic acid, 1-octyl ester
Common Synonyms	Monooctylsuccinat; Succinic acid hydrogen 1-octyl ester; Butanedioic acid, monooctyl ester; Monooctyl-succinat[2]
Molecular Formula	C12H22O4[1]
InChI	InChI=1S/C12H22O4/c1-2-3-4-5-6-7-10-16-12(15)9-8-11(13)14/h2-10H2,1H3,(H,13,14)[2]
InChIKey	CKNYEUXAXWTAPK-UHFFFAOYSA-N[2]
Canonical SMILES	CCCCCCCCOC(=O)CCC(=O)O[2]

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	230.30 g/mol	[1]
Predicted pKa	4.45 ± 0.17	[2]
Topological Polar Surface Area	66.4 Å²	[2]
Rotatable Bond Count	10	[2]
Hydrogen Bond Acceptor Count	4	[2]
Hydrogen Bond Donor Count	1	[2]

Spectroscopic Characterization (Reference Data)

While specific experimental spectra for **monooctyl succinate** are not readily available in the public domain, data from related succinate compounds can provide insight into the expected spectral characteristics.

Fourier-Transform Infrared (FT-IR) Spectroscopy

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The FT-IR spectrum of a succinate monoester is expected to exhibit characteristic absorption bands for the carboxylic acid and ester functional groups. For succinic acid, a broad O-H stretching band is observed in the range of 3300-2500 cm^{-1}.[3] The C=O stretching vibrations of the carboxyl and ester groups are expected in the region of 1740-1700 cm^{-1}. For poly(butylene succinate), C=O stretching modes are observed around 1736, 1720, and 1714 cm^{-1}.[4]

Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

The ^{1}H NMR spectrum of **monooctyl succinate** would show characteristic signals for the protons of the octyl chain and the succinate backbone. Based on the structure, one would expect a triplet corresponding to the terminal methyl group of the octyl chain, multiplets for the methylene groups of the octyl chain, a triplet for the methylene group adjacent to the ester oxygen, and two distinct signals for the methylene groups of the succinate moiety.

Experimental Protocols

Synthesis of **Monooctyl Succinate**

A common method for the synthesis of mono-alkyl succinates is the reaction of succinic anhydride with the corresponding alcohol. The following is a generalized protocol that can be adapted for the synthesis of **monooctyl succinate**.

Materials:

- Succinic anhydride
- 1-Octanol
- (Optional) Catalyst, e.g., Lipase from Candida antarctica (for enzymatic synthesis)
- Solvent (e.g., toluene or a solvent-free system)

Procedure (Chemical Synthesis):

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine succinic anhydride and 1-octanol. A molar ratio of 1:1 or a slight excess of the alcohol can be used.

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- Heat the mixture under reflux for a specified period (e.g., 1-3 hours). The reaction progress can be monitored by techniques such as thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess 1-octanol by vacuum distillation.
- The crude product can be purified by crystallization or column chromatography.

Procedure (Enzymatic Synthesis): Lipase-catalyzed synthesis offers a greener alternative under milder reaction conditions.

- Combine succinic anhydride and 1-octanol in a suitable reaction vessel.
- Add an immobilized lipase, such as Candida antarctica lipase B (CALB), to the mixture.
- The reaction can be carried out in a solvent like diphenyl ether or under solvent-free conditions.
- Maintain the reaction at a moderate temperature (e.g., 70-90 °C) with constant stirring for several hours to days.
- The immobilized enzyme can be recovered by filtration for potential reuse.
- The product is then purified from the reaction mixture.

Figure 1: General Synthesis Workflow for **Monooctyl Succinate**

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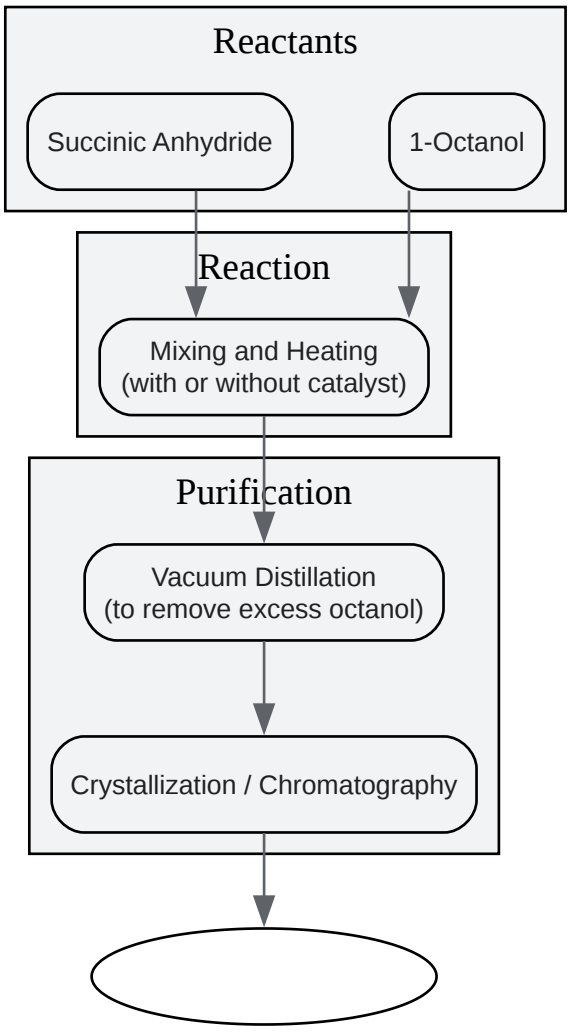

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Caption: A generalized workflow for the synthesis of **monooctyl succinate**.

Applications in Drug Development

Succinate esters are explored for various applications in the pharmaceutical industry, including as plasticizers and components of drug delivery systems. For instance, α-Tocopheryl succinate, a related compound, has been shown to form nanoparticles that can act as a drug delivery system with antitumor activity.[5]

Potential Application in Nanoparticle Drug Delivery

Monooctyl succinate, due to its amphiphilic nature, could potentially be used in the formulation of nanoparticles for the delivery of hydrophobic drugs. A general method for

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preparing such nanoparticles is nanoprecipitation.

Experimental Protocol: Nanoprecipitation for Drug Encapsulation (Conceptual)

- Organic Phase Preparation: Dissolve **monooctyl succinate** and a hydrophobic drug in a water-miscible organic solvent (e.g., acetone or ethanol). A stabilizing polymer may also be included.
- Aqueous Phase Preparation: Prepare an aqueous solution, which may contain a surfactant to prevent particle aggregation.
- Nanoprecipitation: Add the organic phase dropwise into the aqueous phase under constant stirring. The rapid diffusion of the organic solvent into the aqueous phase leads to the precipitation of the drug and **monooctyl succinate** as nanoparticles.
- Solvent Removal: Remove the organic solvent from the nanoparticle suspension, typically by evaporation under reduced pressure.
- Purification and Concentration: The nanoparticle suspension can be purified (e.g., by dialysis or centrifugation) to remove unencapsulated drug and other reagents, and then concentrated if necessary.

Figure 2: Conceptual Workflow for Nanoparticle Formulation

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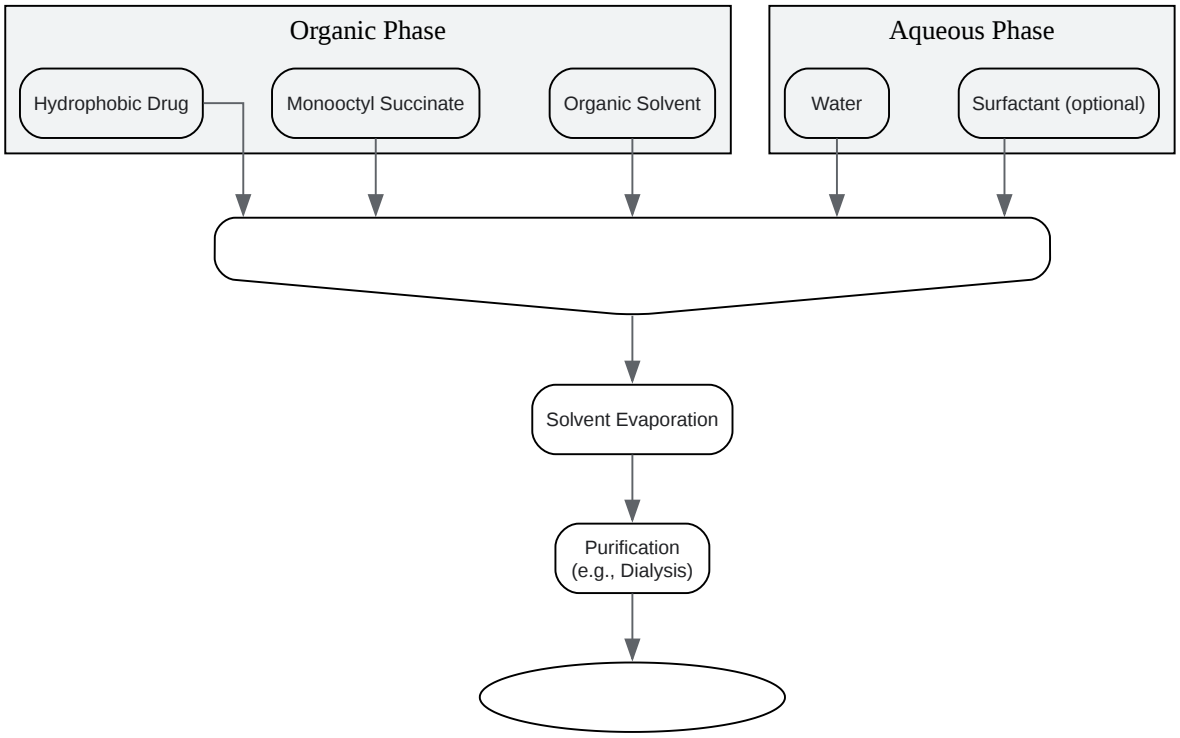

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